

An In-depth Technical Guide to DNA Crosslinker 3 Dihydrochloride

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Compound of Interest

Compound Name: DNA crosslinker 3 dihydrochloride

Cat. No.: B15586457

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CAS Number: 2761734-21-6

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: The information presented in this technical guide is based on currently available data from chemical suppliers and general scientific principles regarding DNA crosslinking agents. As of this writing, detailed peer-reviewed studies specifically characterizing "**DNA crosslinker 3 dihydrochloride**" are not readily available in the public domain. Therefore, the proposed mechanisms of action, experimental protocols, and signaling pathways are based on established knowledge of similar compounds and require experimental validation for this specific molecule.

Introduction

DNA crosslinker 3 dihydrochloride is a research chemical identified as a potent DNA minor groove binder.^[1] Its chemical structure suggests potential applications in areas where modulation of DNA structure and function is desirable, particularly in anticancer research. As a DNA crosslinking agent, it is designed to form covalent bonds with DNA, which can interfere with essential cellular processes like replication and transcription, ultimately leading to cell cycle arrest and apoptosis. This guide provides a summary of the available technical data and

offers a scientifically grounded perspective on its potential applications and experimental considerations.

Chemical and Physical Properties

A clear understanding of the physicochemical properties of **DNA crosslinker 3 dihydrochloride** is fundamental for its application in research. The following table summarizes its key identifiers and structural information.

Property	Value
CAS Number	2761734-21-6
Molecular Formula	C ₁₅ H ₂₂ Cl ₂ N ₈ O
Molecular Weight	401.29 g/mol
Chemical Name	DNA crosslinker 3 dihydrochloride
SMILES	<chem>O=C1C=CC(CNC(N)=N)=NN1CC2=CC=C(C=C2)CNC(N)=N.[H]Cl.[H]Cl</chem>
Chemical Structure	 Chemical structure of DNA crosslinker 3 dihydrochloride (Image from MedChemExpress)

Proposed Mechanism of Action

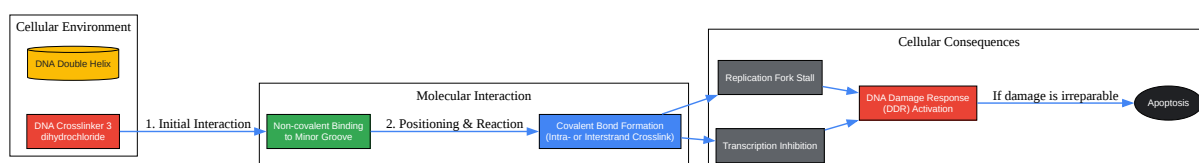
Based on its classification as a "DNA minor groove binder" and a "DNA crosslinker," a multi-step mechanism of action can be hypothesized. The molecule likely first binds non-covalently to the minor groove of the DNA double helix, followed by the formation of covalent crosslinks.

DNA Minor Groove Binding

The initial interaction is likely driven by the planar, aromatic regions of the molecule, which can fit snugly into the minor groove of DNA. This non-covalent binding is a prerequisite for the subsequent crosslinking reaction, as it positions the reactive moieties of the molecule in close proximity to the DNA bases.

DNA Crosslinking

Following minor groove binding, the reactive groups of the molecule can form covalent bonds with DNA. The presence of two reactive guanidinium groups suggests that it may function as a bifunctional alkylating agent, capable of forming either intrastrand (within the same DNA strand) or interstrand (between opposite DNA strands) crosslinks. Interstrand crosslinks are particularly cytotoxic as they prevent the separation of DNA strands, which is essential for replication and transcription.



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Figure 1: Hypothesized mechanism of action for DNA Crosslinker 3.

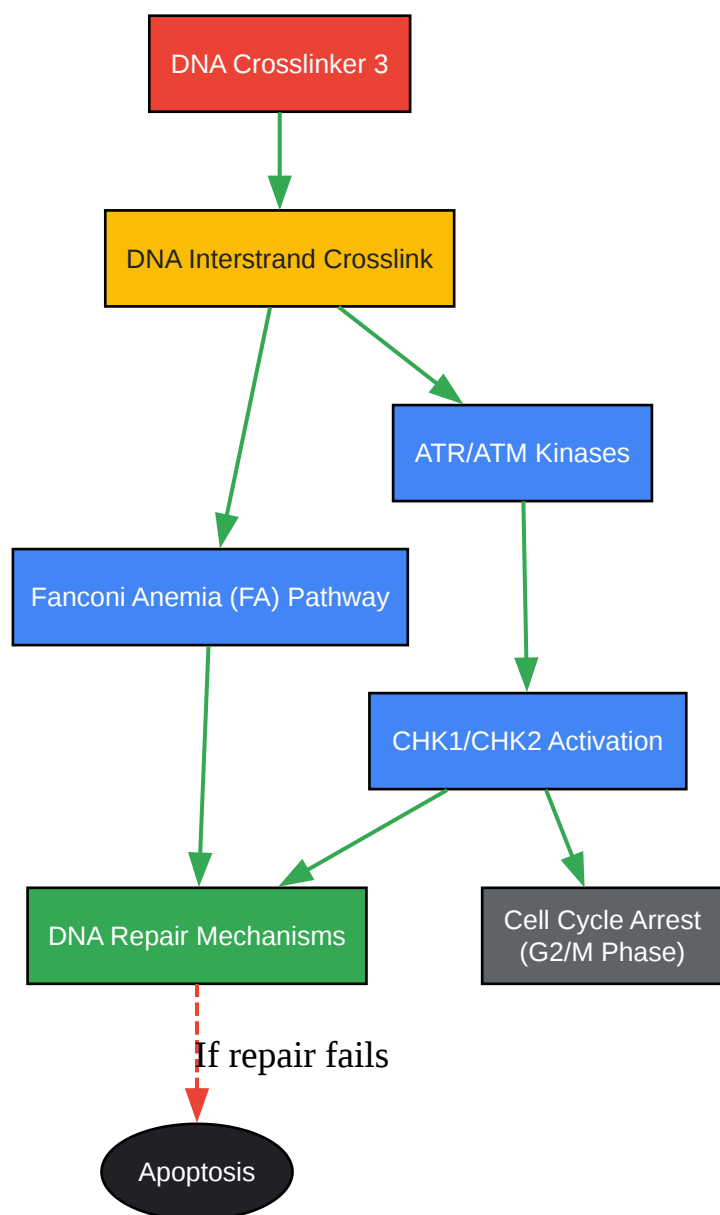
Quantitative Data Summary

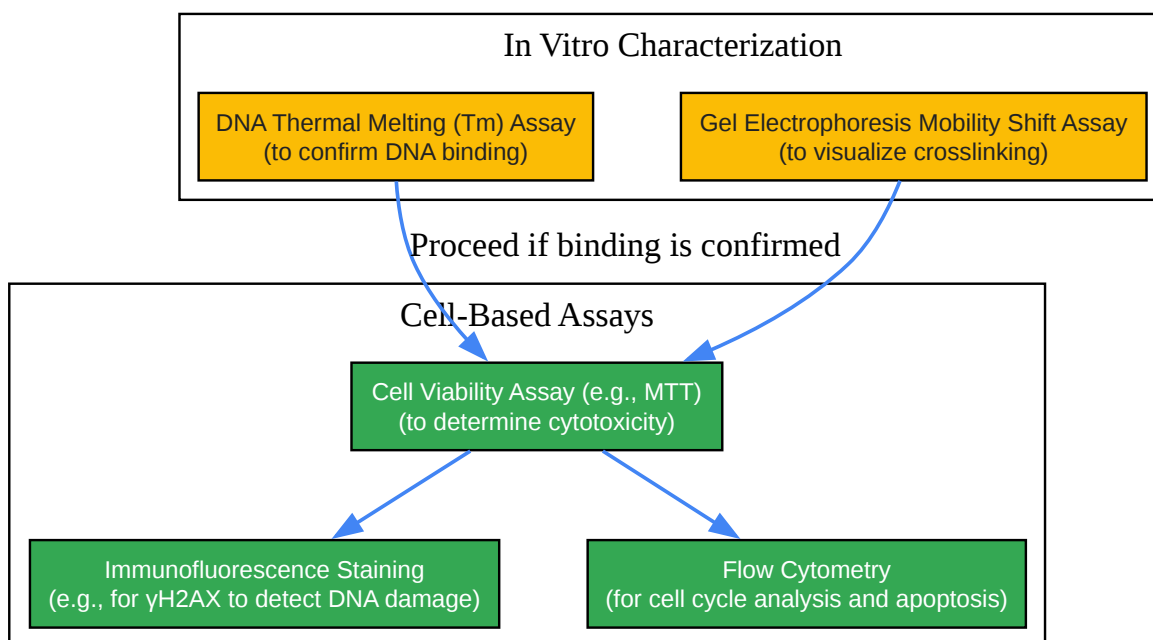
The available quantitative data for **DNA crosslinker 3 dihydrochloride** is limited. The primary reported value is its DNA binding affinity, measured as the change in the melting temperature (ΔT_m) of DNA upon binding.

Parameter	Value	Description
ΔT_m	1.4 °C	The increase in the DNA melting temperature upon binding of the compound, indicating stabilization of the DNA duplex.[1]

Potential Signaling Pathway Involvement

DNA crosslinking agents are potent inducers of the DNA Damage Response (DDR) pathway. The formation of DNA adducts and crosslinks leads to the stalling of replication forks and the recruitment of sensor proteins, such as the Fanconi Anemia (FA) pathway proteins and other DDR kinases like ATR and ATM. Activation of these pathways can lead to cell cycle arrest, attempts at DNA repair, and if the damage is too severe, the induction of apoptosis.





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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
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